

Section 1: Variegin - A Potent Direct Thrombin Inhibitor

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Compound of Interest

Compound Name: Variabilin

Cat. No.: B611640

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Variegin, isolated from the saliva of the tropical bont tick, *Amblyomma variegatum*, is a small peptide (32 residues) that functions as a highly potent and specific inhibitor of thrombin, the central serine protease in the coagulation cascade.^{[1][2]} Its primary role during hematophagy is to prevent the formation of a fibrin clot at the feeding site, thus maintaining blood fluidity.

Mechanism of Action

Variegin is a bivalent, tight-binding competitive inhibitor that interacts with thrombin at two distinct sites.^{[1][3][4]} This dual-binding mechanism is crucial for its high affinity and specificity.

- Active Site Binding: The region spanning residues 8-14 of Variegin binds directly to the catalytic active site of thrombin, sterically blocking its proteolytic function.^{[1][2]}
- Exosite-I Binding: The C-terminal region of Variegin (residues 15-32) binds to thrombin's fibrinogen-recognition exosite (Exosite-I).^{[1][2]} This interaction anchors the inhibitor to the enzyme, significantly enhancing the affinity and potency of the active site blockade.

An interesting feature of Variegin is that it is cleaved by thrombin upon binding. However, unlike many substrates, the resulting cleavage product remains a potent, noncompetitive inhibitor, ensuring sustained anticoagulation at the feeding site.^[3]

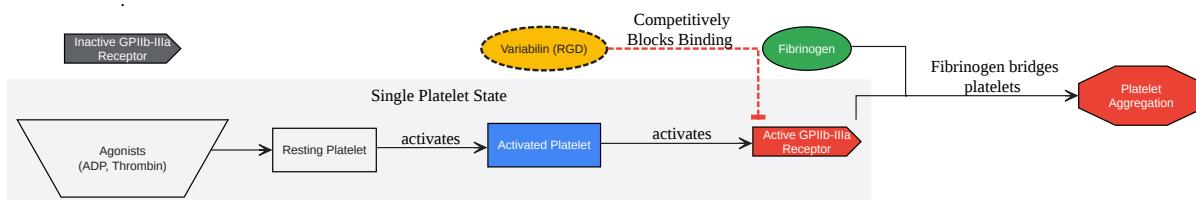
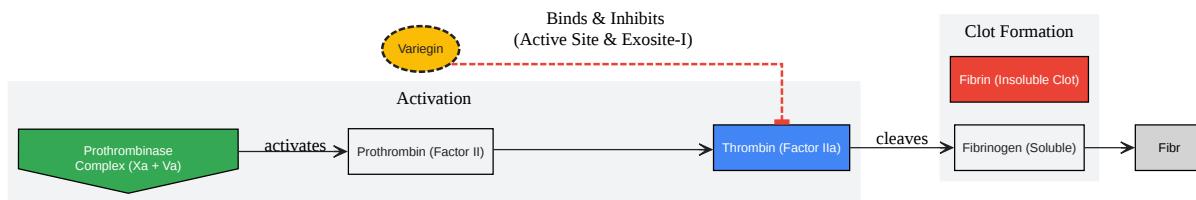
Quantitative Data: Inhibitory Potency

The inhibitory activity of Variegin has been quantified using various assays, demonstrating its superior potency compared to other direct thrombin inhibitors like bivalirudin.

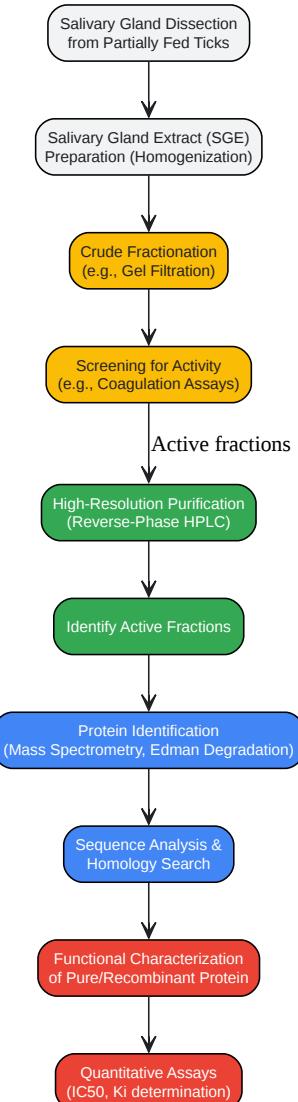
Inhibitor Form	Parameter	Value	Assay Condition	Source
Natural Variegin (glycosylated)	K_i	~10.4 pM	Amidolytic Assay	[2][5]
Natural Variegin (glycosylated)	IC_{50}	~0.99 nM	Amidolytic Assay	[5]
Synthetic Variegin (s-variegin)	K_i	~146.4 pM	Amidolytic Assay (S2238)	[1][6]
Synthetic Variegin (s-variegin)	IC_{50}	~5.40 nM	Amidolytic Assay (S2238)	[5]

Signaling Pathway Visualization

The following diagram illustrates the final common pathway of the coagulation cascade and the specific point of inhibition by Variegin.



General Workflow for Tick Salivary Protein Characterization

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